

Unraveling the Identity of "2-Diethoxymethyl adenosine": A Technical Inquiry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Diethoxymethyl adenosine

Cat. No.: B15587055

[Get Quote](#)

Initial investigations into the chemical compound "**2-Diethoxymethyl adenosine**" have revealed significant discrepancies and a lack of consistent data across chemical databases and supplier information. This technical guide aims to clarify the available information, address the ambiguities surrounding its chemical identity, and provide data on closely related, well-characterized adenosine analogs that may be of interest to researchers, scientists, and drug development professionals.

A thorough search for "**2-Diethoxymethyl adenosine**" did not yield a specific, verifiable CAS number or a consistent molecular weight. While a commercial supplier lists a product with this name, the provided molecular formula (C₂₃H₃₁N₅O₁₀) and molecular weight (537.52 g/mol) are inconsistent with the predicted structure of adenosine bearing a diethoxymethyl group at the 2-position. The predicted molecular formula for such a compound would be C₁₅H₂₃N₅O₆, with a molecular weight of approximately 369.37 g/mol. This discrepancy suggests that the commercially available product may be a more complex, protected derivative or that the name is being used non-standardly.

Given the ambiguity surrounding "**2-Diethoxymethyl adenosine**," this guide will focus on providing a detailed overview of a closely related and well-documented compound: 2-Methoxyadenosine. This analog shares the feature of a substitution at the 2-position of the adenosine core and is well-characterized in scientific literature and chemical databases.

Core Data for 2-Methoxyadenosine

For clarity and ease of comparison, the fundamental properties of 2-Methoxyadenosine are summarized in the table below.

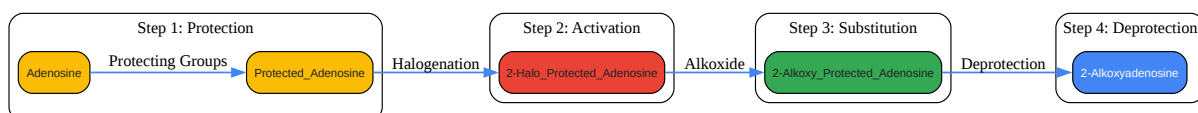
Property	Value	Source
CAS Number	24723-77-1	NIST, PubChem[1][2]
Molecular Formula	C11H15N5O5	NIST, PubChem[1][2]
Molecular Weight	297.2673 g/mol	NIST, PubChem[1][2]
IUPAC Name	2-(6-amino-2-methoxypurin-9-yl)-5-(hydroxymethyl)oxolane-3,4-diol	PubChem[2]
Synonyms	2-Methoxyadenosine	NIST[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and study of 2-substituted adenosine derivatives are available in the scientific literature. While a specific protocol for "**2-Diethoxymethyl adenosine**" is not available due to its ambiguous identity, the general methodologies for creating 2-alkoxy-adenosine analogs can be adapted from established procedures.

A common synthetic route involves the nucleophilic substitution of a leaving group at the 2-position of a protected adenosine precursor. For instance, the synthesis of 2-alkoxyadenosine derivatives can be achieved by reacting a 2-chloroadenosine derivative with the desired alkoxide.

General Workflow for Synthesis of 2-Alkoxyadenosine Derivatives:



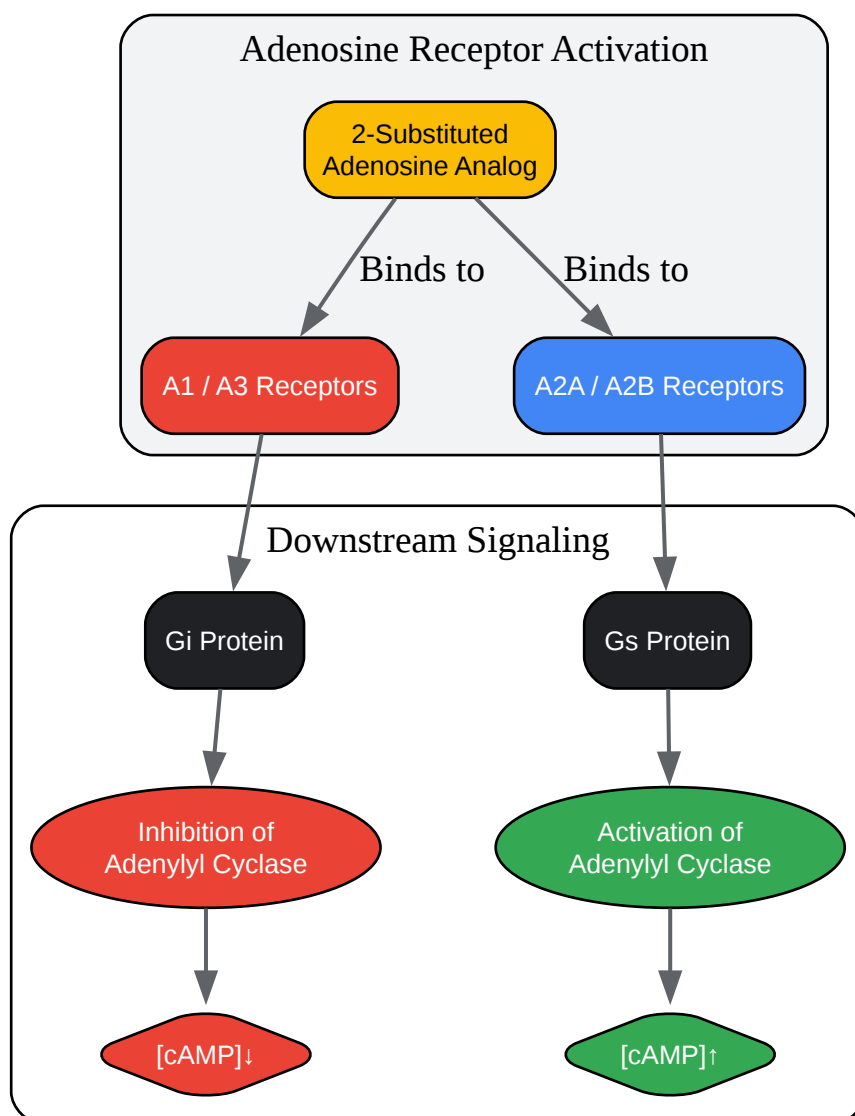
[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of 2-alkoxyadenosine analogs.

Signaling Pathways

Adenosine derivatives exert their biological effects primarily through interaction with four subtypes of adenosine receptors: A1, A2A, A2B, and A3. These are G-protein coupled receptors (GPCRs) that, upon activation, trigger intracellular signaling cascades. The nature of the substituent at the 2-position of the adenosine molecule can significantly influence the affinity and efficacy of the compound at these receptor subtypes.

Simplified Adenosine Receptor Signaling:



[Click to download full resolution via product page](#)

General signaling pathways for adenosine receptors.

In conclusion, while a definitive technical guide for "**2-Diethoxymethyl adenosine**" cannot be provided at this time due to a lack of verifiable chemical data, this document serves to highlight the current inconsistencies and provides a comprehensive overview of the closely related and well-characterized analog, 2-Methoxyadenosine. Researchers interested in 2-substituted adenosine derivatives are encouraged to consult the extensive body of scientific literature on the synthesis and biological evaluation of these compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Adenosine: Synthetic Methods of Its Derivatives and Antitumor Activity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unraveling the Identity of "2-Diethoxymethyl adenosine": A Technical Inquiry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587055#2-diethoxymethyl-adenosine-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

